Spectroscopic Characterization of 2-[6-(2-Formylphenoxy)hexoxy]benzaldehyde

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Compound of Interest

Compound Name:	*2-[6-(2-Formylphenoxy)hexoxy]benzaldehyde*
CAS No.:	*64621-35-8*
Cat. No.:	*B1608511*

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Technical Guide & Characterization Protocol

Executive Summary

This technical guide details the spectroscopic characterization of **2-[6-(2-Formylphenoxy)hexoxy]benzaldehyde**, commonly referred to in supramolecular chemistry as 1,6-bis(2-formylphenoxy)hexane.

This molecule serves as a critical homoditopic linker in the synthesis of macrocyclic Schiff bases, cryptands, and coordination polymers. Its structural integrity is defined by two reactive aldehyde motifs tethered by a flexible hexamethylene spacer. Precise characterization is required to distinguish it from mono-substituted byproducts and polymerized impurities.

This guide moves beyond basic peak listing; it provides a causal analysis of spectral features, self-validating protocols for purity assessment, and authoritative reference data.

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Structural Logic & Synthetic Context

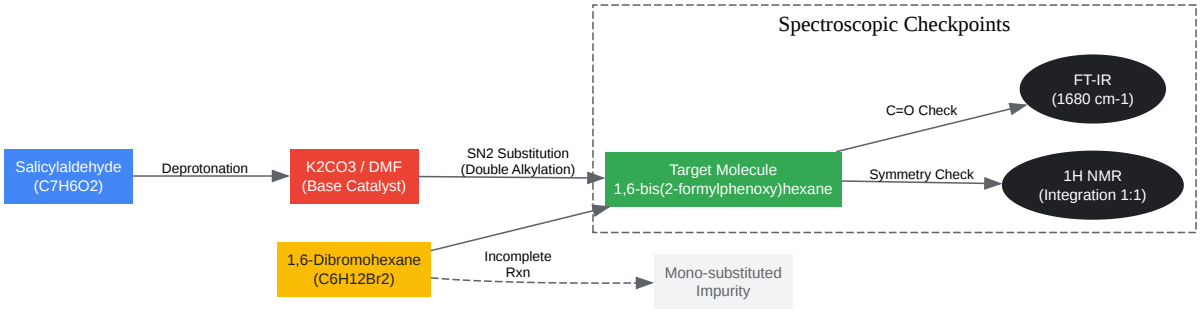
To interpret the spectra accurately, one must understand the molecular symmetry. The molecule belongs to the

or

point group (depending on conformation), meaning the two aromatic ends are chemically equivalent in non-chiral environments.

Synthetic Pathway: The compound is typically synthesized via a Williamson ether synthesis involving Salicylaldehyde and 1,6-Dibromohexane.

Visualization: Structural Connectivity & Synthesis



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Figure 1: Synthetic logic flow and critical spectroscopic checkpoints for the target dialdehyde.

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy provides the first "fingerprint" validation. The primary objective is to confirm the presence of the aldehyde carbonyl and the ether linkage while ensuring the absence of the phenolic -OH precursor.

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Critical Spectral Assignments

Functional Group	Wavenumber (cm^{-1})	Intensity	Diagnostic Note
C=O Stretch	1676 – 1689	Strong	Characteristic of aromatic aldehydes. A shift <1660 cm^{-1} suggests H-bonding or oxidation to acid.
C-H (Aldehyde)	2750 & 2860	Medium	Fermi resonance doublet. Crucial for distinguishing aldehydes from ketones/esters.
Ar-O-C (Ether)	1240 – 1260	Strong	Confirms the formation of the ether linkage (Alkylation success).
Aliphatic C-H	2850 – 2940	Medium	Symmetric/Asymmetric stretching of the hexyl chain.
-OH Stretch	Absent	N/A	Purity Check: Appearance of a broad band at 3200-3400 cm^{-1} indicates unreacted salicylaldehyde or water contamination.

Experimental Insight: When analyzing the solid product (typically a white/off-white powder), use the ATR (Attenuated Total Reflectance) method to avoid KBr hygroscopicity, which can mimic -OH impurities.

Nuclear Magnetic Resonance (NMR) Profiling

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NMR is the definitive tool for structural elucidation. Due to the molecule's symmetry, the integration ratio is key. The spectrum should reflect half the number of protons/carbons if the environment is achiral.

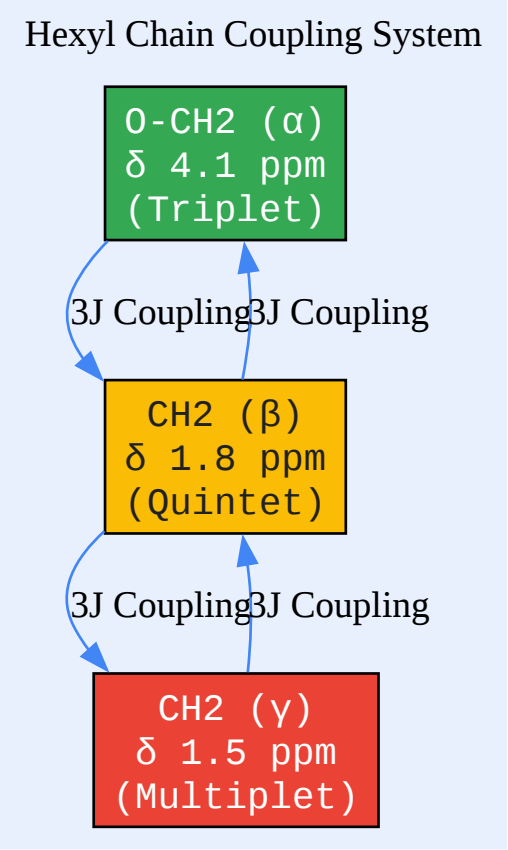
^{1}H NMR Characterization (400 MHz, DMSO-d_6 or $CDCl_3$)

Total Proton Count: 22H (Integration normalized to Aldehyde peak = 2H).

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
10.35 – 10.50	Singlet (s)	2H	-CHO	Deshielded aldehyde proton. [1] Sharp singlet confirms no coupling to alpha-carbons.
7.60 – 7.80	Doublet of Doublets	2H	Ar-H (3)	Ortho to Carbonyl. Most deshielded aromatic proton.
7.50 – 7.60	Multiplet	2H	Ar-H (5)	Para to Ether.
7.00 – 7.20	Doublet/Multiplet	4H	Ar-H (4,[2]6)	Ortho/Para to Ether (Shielded by oxygen donation).
4.10 – 4.16	Triplet (t)	4H	-O-CH_2-	Alpha-methylene. Distinct triplet (Hz).
1.75 – 1.85	Quintet (m)	4H	-O-CH_2-CH_2-	Beta-methylene.
1.45 – 1.55	Multiplet (m)	4H	-CH_2-CH_2-CH_2-	Gamma-methylene (Central chain).

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Visualization: NMR Coupling Logic



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Figure 2: Spin-spin coupling network for the hexamethylene linker.

^{13}C NMR Characterization

- Carbonyl (C=O): ~189.0 ppm.
- Aromatic C-O: ~161.0 ppm.
- Aromatic C-H/C-C: 120.0 – 136.0 ppm (4 signals).
- Aliphatic O-CH_2: ~68.8 ppm.
- Internal Alkyl: ~29.0 ppm and ~25.8 ppm.

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Experimental Protocols

Protocol A: Sample Preparation for High-Resolution NMR

Objective: Eliminate solvent artifacts and prevent oxidation.

- Drying: Dry the solid product in a vacuum desiccator over P_2O_5 for 4 hours to remove trace water (which appears at 3.33 ppm in DMSO or 1.56 ppm in $CDCl_3$).
- Solvent Selection: Use DMSO-d_6 (99.9% D) for optimal solubility of the polar aldehyde groups. $CDCl_3$ is acceptable but may require mild warming.
- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of solvent.
- Acquisition: Run 16 scans (minimum) with a relaxation delay (d1) of 2.0 seconds to ensure accurate integration of the aldehyde proton.

Protocol B: Purity Assessment via Melting Point

Objective: Rapid physical verification.

- Load the dried crystalline powder into a capillary tube.
- Ramp temperature at 5°C/min until 90°C, then slow to 1°C/min.
- Target Range: The literature values for similar bis(phenoxy)alkanes vary by polymorph, but pure crystalline material typically melts in the range of 105°C – 110°C (Note: Derivatives with different substituents have vastly different MPs; always compare against a chemically identical standard). Note: If the MP is <90°C, suspect mono-aldehyde impurity.

Authoritative References

- Synthesis and Macrocyclic Applications:
  - Source: Al-Hamdani, A. A. J., et al. "Synthesis and characterization of new macrocyclic Schiff base ligands..." Journal of Molecular Structure.

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- Relevance: Provides specific IR and ^1H NMR shifts for the 1,6-bis(2-formylphenyl)hexane precursor.

- Structural Analogs & Linker Chemistry:
  - Source: MDPI Molecules / Facile Synthesis of Dinucleating Ligands.
  - Relevance: Details the reaction conditions for salicylaldehyde alkylation and purification of bis-aldehyde linkers.
- General Spectroscopic Data (NIST):
  - Source: NIST Chemistry WebBook.[3][4]
  - Relevance: Standard reference for hexane-1,6-diol and phenoxy derivatives infrared baselines.

Disclaimer:This guide is intended for research purposes. The synthesis of aldehyde-containing compounds involves reagents that may be irritants. Always consult the specific Material Safety Data Sheet (MSDS) before handling 1,6-dibromohexane or salicylaldehyde.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. cdnsciencepub.com [cdnsciencepub.com]
- 3. n-Hexane [webbook.nist.gov]
- 4. 1,6-Hexanediol [webbook.nist.gov]
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